

2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole structure elucidation

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Compound of Interest

Compound Name: 2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole

CAS No.: 496062-16-9

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An In-Depth Technical Guide to the Structure Elucidation of **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**

Authored by a Senior Application Scientist

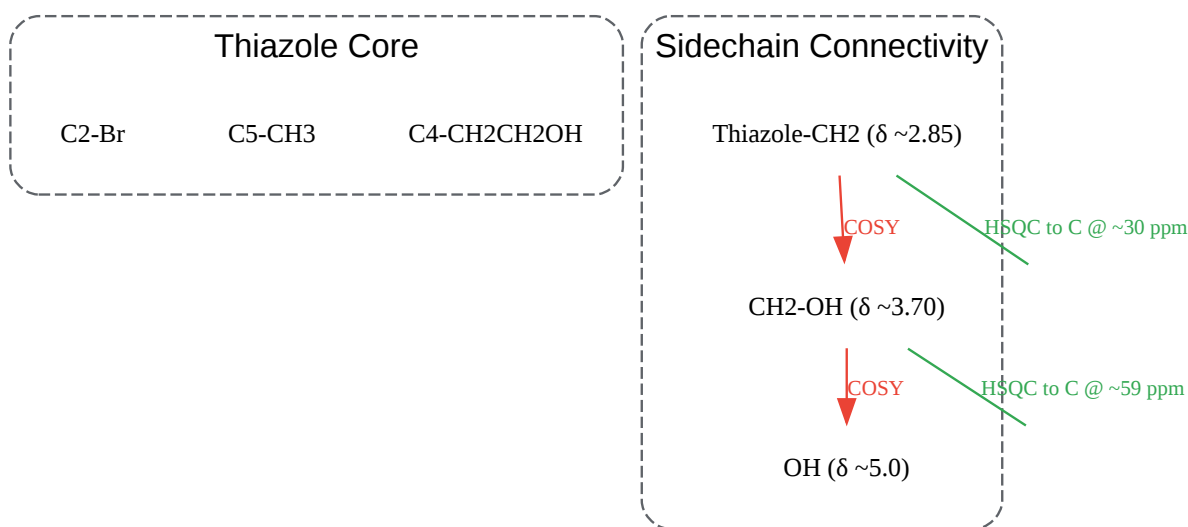
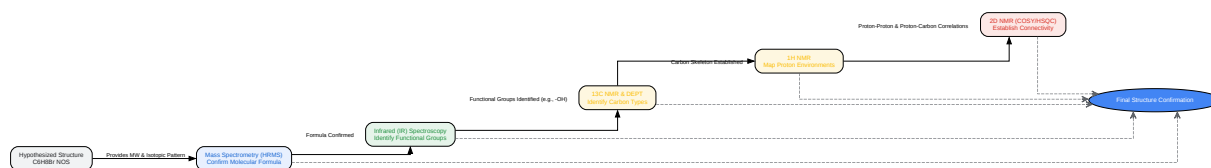
This guide provides a comprehensive, technically-grounded methodology for the complete structure elucidation of the substituted thiazole, **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**. Designed for researchers, chemists, and professionals in drug development, this document moves beyond a simple recitation of steps to explain the causal reasoning behind experimental choices, ensuring a self-validating and robust analytical workflow.

The elucidation of a novel chemical entity is a cornerstone of chemical research and development. It requires a multi-pronged analytical approach where each technique provides a unique piece of the structural puzzle. Here, we will use **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole** as a case study to demonstrate a best-practice workflow, integrating Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Initial Assessment and Strategy: The Elucidation Workflow

Before any analysis, the known synthetic pathway provides crucial clues about the expected molecular formula and functional groups. Assuming the target compound is synthesized from precursors containing the requisite thiazole core, a bromine atom, a methyl group, and a hydroxyethyl sidechain, our primary objective is to confirm the molecular weight, elemental composition, and the precise connectivity of these fragments.

Our analytical strategy is designed to be orthogonal; each step validates the last and provides new information.



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Caption: Key 2D NMR correlations confirming the hydroxyethyl sidechain.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated solvent (e.g., DMSO- d_6) in a 5 mm NMR tube.

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Experiments:
 - ^1H : Acquire a standard proton spectrum.
 - ^{13}C : Acquire a proton-decoupled carbon spectrum.
 - DEPT-135: Run the DEPT-135 pulse sequence to differentiate carbon types.
 - COSY: Acquire a gradient-selected COSY (gCOSY) experiment.
 - HSQC: Acquire a gradient-selected HSQC experiment optimized for one-bond C-H coupling (~ 145 Hz).
- Data Processing: Process all spectra using appropriate software (e.g., Mnova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and peak integration/picking.

Final Synthesis and Structure Verification

The final step is to synthesize all the collected data into a single, coherent conclusion.

- HRMS confirmed the molecular formula $\text{C}_6\text{H}_8\text{BrNOS}$.
- IR Spectroscopy identified the presence of an O-H group (alcohol) and the aromatic thiazole ring.
- ^{13}C and DEPT NMR revealed the presence of 6 unique carbons: 3 quaternary (thiazole ring), 2 CH_2 groups, and 1 CH_3 group.
- ^1H NMR showed signals for all 8 non-exchangeable protons, with integrations matching the proposed structure.
- COSY and HSQC data unequivocally established the connectivity of the $-\text{CH}_2-\text{CH}_2-\text{OH}$ fragment and linked each proton to its respective carbon atom, confirming the 4-(2-hydroxyethyl) substitution pattern.

The collective, mutually-reinforcing data from these orthogonal techniques provides an unambiguous and definitive elucidation of the structure as **2-Bromo-4-(2-hydroxyethyl)-5-methylthiazole**.

References

- PubChem - National Center for Biotechnology Information. PubChem Compound Summary for CID 13865184, 2-Bromo-5-methyl-4-(2-hydroxyethyl)thiazole. [[Link](#)]
- Mol-Instincts. Chemical Properties and Structure for **2-bromo-4-(2-hydroxyethyl)-5-methylthiazole**. [[Link](#)]
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